

Essential Safety and Handling Protocols for QM31

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Compound of Interest

Compound Name: QM31

Cat. No.: B8105988

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This document provides critical safety and logistical information for the handling and disposal of **QM31**, a selective Apaf-1 inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for the responsible management of this compound in a laboratory setting.

Summary of Key Information

Below is a summary of essential data for **QM31**. This information should be readily accessible to all personnel handling the compound.

Property	Value	Source
Chemical Name	N-(2-amino-2-oxoethyl)-N,1-bis(2,4-dichlorophenethyl)-4-(3,3-diphenylpropyl)-3,7-dioxo-1,4-diazepane-5-carboxamide	[1]
Synonyms	SVT016426, Apaf-1 inhibitor QM31	[1]
CAS Number	937735-00-7	[1]
Molecular Formula	C39H38Cl4N4O4	[1]
Molecular Weight	768.56 g/mol	[1]
IC50	7.9 μ M (for apoptosome formation in vitro)	[1]
Storage	Store at -20°C	[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **QM31**. The following PPE must be worn at all times in the laboratory when the compound is in use.

1. Eye and Face Protection:

- Safety Glasses: Chemical splash goggles that meet ANSI Z87.1 standards are required.
- Face Shield: A face shield should be worn in addition to safety glasses when there is a risk of splashing or aerosol generation.

2. Skin Protection:

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use. Change gloves immediately if they become contaminated.

- **Laboratory Coat:** A flame-retardant lab coat with long sleeves is required. Ensure the coat is fully buttoned.
- **Full-Length Pants and Closed-Toe Shoes:** Long pants and shoes that completely cover the feet are mandatory to protect against accidental spills.

3. Respiratory Protection:

- Work with **QM31** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- If there is a potential for aerosolization and a fume hood is not available, a NIOSH-approved respirator may be necessary. Consult with your institution's environmental health and safety (EHS) department for specific guidance on respirator selection and fit-testing.

Operational and Disposal Plans

Strict adherence to the following operational and disposal procedures is necessary to minimize risk and ensure regulatory compliance.

Handling Procedures

- **Preparation:** Before handling **QM31**, ensure that all necessary PPE is donned correctly. The designated work area, typically a chemical fume hood, should be clean and uncluttered. Have a chemical spill kit readily accessible.
- **Weighing and Reconstitution:** When weighing the solid form of **QM31**, do so within a fume hood to prevent inhalation of any fine particles. When preparing solutions, add the solvent slowly to the compound to avoid splashing.
- **General Handling:** Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

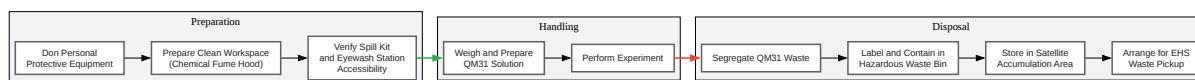
Disposal Plan

All waste containing **QM31** must be treated as hazardous waste.

- Waste Segregation: Segregate all **QM31** waste, including empty containers, contaminated PPE, and solutions, from general laboratory waste.
- Containerization: Collect all **QM31** waste in a clearly labeled, sealed, and compatible hazardous waste container. The label should include "Hazardous Waste" and the chemical name "**QM31**".
- Storage: Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **QM31**.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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